

Application Note: flg22 as the Gold Standard Positive Control in Priming Experiments

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Compound of Interest

Compound Name: *Flagelin 22(TFA)*

Cat. No.: *B1574849*

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Introduction: The Benchmark of Competence

In plant immunology, priming is a physiological state where the immune system is sensitized to respond more rapidly and robustly to future attacks. However, verifying a "primed state" is notoriously variable due to environmental noise.

flg22 (QRLSTGSRINSAKDDAAGLQIA) is the industry-standard positive control for these experiments because its perception is:

- **Highly Conserved:** Recognized by the FLS2 receptor in Arabidopsis, tomato, tobacco, and grapevine.
- **Quantifiable:** Triggers distinct, measurable outputs (ROS burst, MAPK activation, growth inhibition) with known kinetics.
- **Non-Lethal:** Unlike live pathogens, it induces defense without uncontrolled infection, allowing precise dissection of signaling.

If your biological system does not respond to flg22, it is incompetent to be primed.

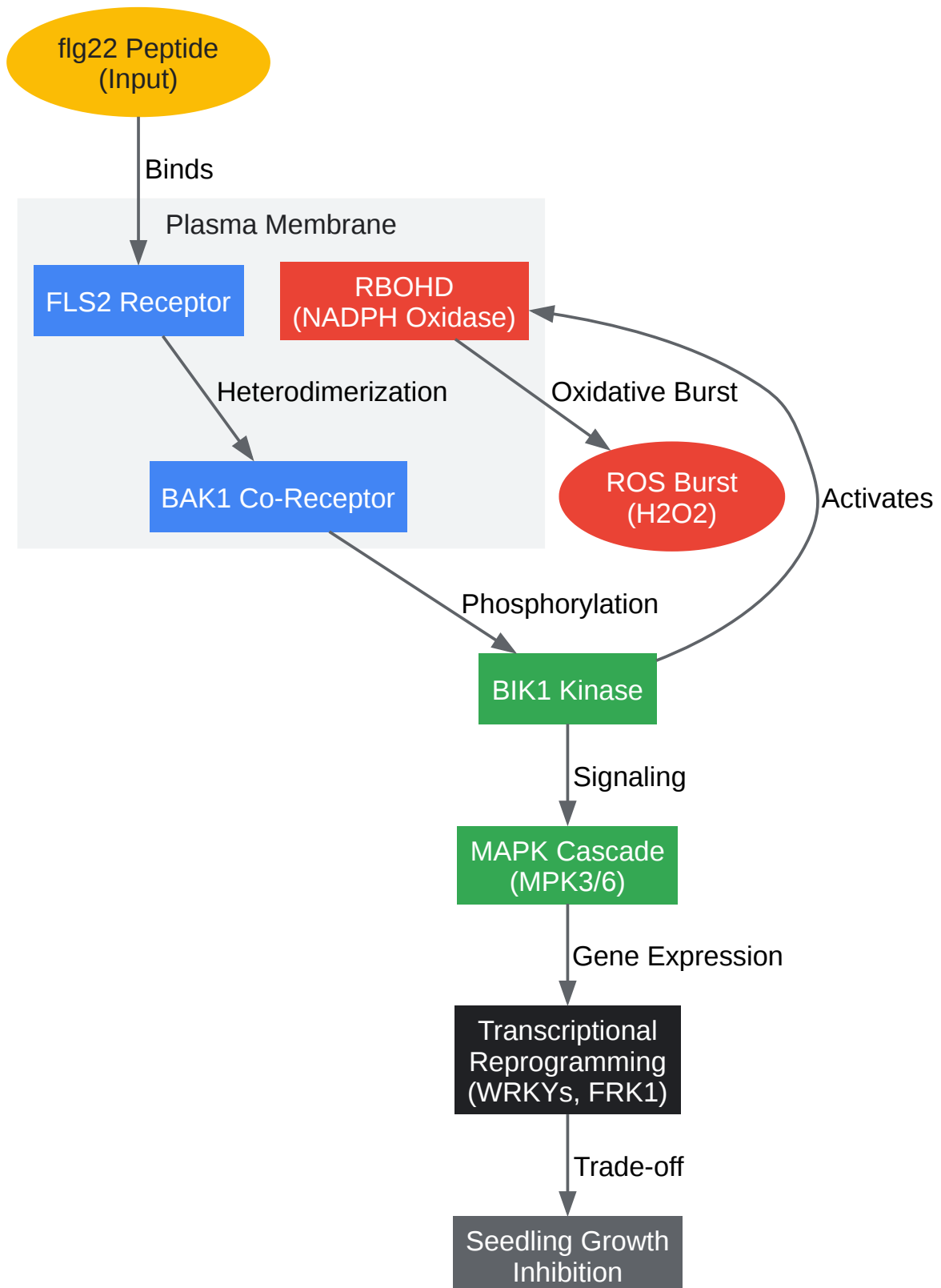
Mechanistic Basis: The FLS2 Signaling Pathway

Understanding the pathway is critical for troubleshooting. When you apply flg22, you are activating a specific cascade.^{[1][2]} If downstream readouts (like ROS) fail, you can pinpoint the bottleneck (e.g., receptor degradation vs. NADPH oxidase dysfunction).

Pathway Logic

- Perception: flg22 binds the FLS2 receptor (LRR-RK).
- Complex Formation: FLS2 recruits the co-receptor BAK1.
- Phosphorylation: The cytoplasmic kinases BIK1 and PBL1 are phosphorylated and released.
- Output 1 (Fast): BIK1 phosphorylates RBOHD (NADPH oxidase), causing a Reactive Oxygen Species (ROS) burst.
- Output 2 (Slow): MAPK cascade activation leads to transcriptional reprogramming (e.g., WRKY genes) and Callose deposition.

Visualization: FLS2 Signaling Cascade



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Caption: The FLS2-mediated signaling pathway.^{[3][4][5][6][7][8][9][10]} flg22 binding triggers bifurcated signaling: rapid ROS production via RBOHD and long-term gene expression via MAPKs.

Experimental Protocols

These protocols use flg22 as a Positive Control to validate that your plants are capable of mounting an immune response.

Protocol A: The ROS Burst Assay (Short-Term Response)

Purpose: Validates early signaling competence. If a "priming agent" works, it often enhances this burst or shortens the lag time. Time to Result: < 1 Hour.

Materials

- Luminol Solution: 200 μ M Luminol (Sigma A8511) + 10 μ g/mL Horseradish Peroxidase (HRP).
- flg22 Stock: 10 mM in water (Store -20°C). Working conc: 100 nM.^[9]
- Plant Material: 4-5 week old Arabidopsis rosette leaves.

Step-by-Step Methodology

- Punch: Harvest 4mm leaf discs using a biopsy punch.
- Rest (CRITICAL): Float discs abaxial side down in molecular grade water in a white 96-well plate. Incubate overnight at room temperature in the dark.
 - Why? Punching causes a "wound ROS burst." If you measure immediately, the wound signal masks the flg22 signal. The overnight rest allows wound ROS to dissipate.
- Elicit: Carefully remove the water and replace with 100 μ L of Elicitation Mix (Luminol + HRP + 100 nM flg22).^[9]

- Measure: Immediately place in a plate reader (Luminometer). Measure luminescence (RLU) every 1-2 minutes for 40 minutes.

Data Interpretation (Self-Validation)

Parameter	Expected Result (WT Col-0)	Failure Mode
Lag Phase	2–5 minutes	Immediate spike = Pipetting artifact/bubbles.
Peak Time	12–18 minutes	>25 mins = Stressed tissue or low temperature.
Peak Height	>1000 RLU (Instrument dependent)	Flatline = Degraded peptide or fls2 mutant.

Protocol B: Seedling Growth Inhibition (SGI) (Long-Term Integration)

Purpose: Confirms that the immune signal was integrated over time to cause a physiological cost (growth-defense trade-off). Time to Result: 10–14 Days.

Step-by-Step Methodology

- Sterilization: Surface sterilize Arabidopsis seeds (70% EtOH, 5 mins).
- Germination: Plate seeds on 0.5x MS Agar plates. Stratify (4°C, 2 days), then grow for 5 days.
- Transfer: Transfer 5-day-old seedlings (2 per well) into a 24-well plate containing liquid 0.5x MS media.
- Treatment:
 - Control: Media + Water.
 - Positive Control: Media + 1 μ M flg22.
 - Experimental: Media + Priming Agent.[\[11\]](#)

- Incubation: Grow for 7–10 days under standard light cycles.
- Quantification: Blot seedlings dry and weigh (Fresh Weight).

Validation Criteria

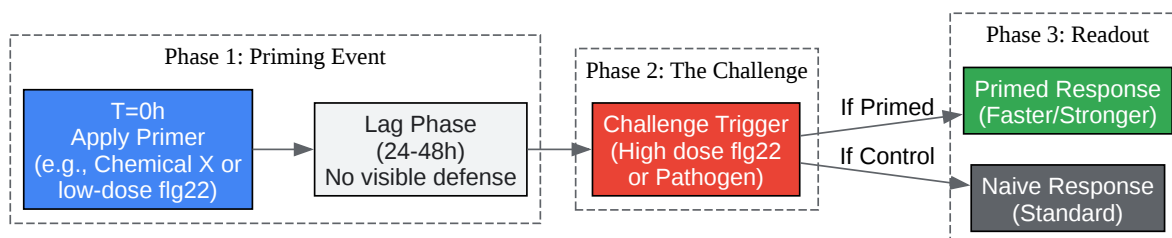
- Success: WT seedlings treated with flg22 should show ~50% reduction in fresh weight compared to untreated controls.
- Control Check: fls2 mutant seedlings must show 0% reduction (growth equal to untreated).

Experimental Workflow: Priming vs. Direct Induction

When studying priming, flg22 can play two distinct roles. You must define which one you are using.

- Role A: The Trigger (Challenge). You treat the plant with a novel chemical (the primer), wait, and then apply flg22 to see if the response is stronger than normal.
- Role B: The Positive Control Primer. You treat the plant with low-dose flg22 (the primer) to induce a known primed state, validating that your assay can detect priming.

Visualization: The Priming Workflow



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Caption: Standard priming workflow. The "Lag Phase" is critical; a true primer does not induce high costs during this phase but potentiates the response to the challenge.

Technical Troubleshooting & Optimization

Peptide Handling (The #1 Source of Error)

- Adsorption: flg22 sticks to plastics. Use Low-Bind (Siliconized) tubes for all dilutions.
- Solvent: Dissolve stock (10 mM) in sterile water. Avoid phosphate buffers for long-term storage as they can precipitate peptide aggregates.
- Freeze/Thaw: Aliquot stocks. Do not freeze/thaw more than 3 times.

pH Sensitivity

- The ROS burst (luminol reaction) is pH-dependent. Ensure your elicitation mix is buffered to pH 7.4. Acidic conditions (often caused by unbuffered water or peat pellets) will kill the luminescence signal even if the ROS are present.

"Resting" is Non-Negotiable

- In Protocol A (ROS), if you skip the overnight rest, the background luminescence will be so high (from cutting stress) that the flg22 peak will be undetectable.

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